

Application Notes and Protocols: Zetomipzomib in Organoid Models of Autoimmune Disease

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: KH16

Cat. No.: B12394532

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Zetomipzomib (KZR-616) is a first-in-class, selective inhibitor of the immunoproteasome, a specialized form of the proteasome expressed in hematopoietic cells.[1][2] By selectively targeting the LMP7 ($\beta 5i$) and LMP2 ($\beta 1i$) subunits of the immunoproteasome, Zetomipzomib modulates the activity of multiple immune cell types, including T cells, B cells, and macrophages, without causing broad immunosuppression.[1][2][3][4] This targeted action makes it a promising therapeutic candidate for a range of autoimmune diseases.[3][5] Organoid models, three-dimensional self-organizing structures derived from stem cells, are emerging as powerful tools for studying disease pathogenesis and testing novel therapeutics in a patient-specific and physiologically relevant manner.[6][7] This document provides detailed application notes and protocols for the use of Zetomipzomib in organoid models of autoimmune diseases, including Sjögren's Disease, Autoimmune Hepatitis, and Lupus Nephritis.

Mechanism of Action of Zetomipzomib

Zetomipzomib exerts its immunomodulatory effects by inhibiting the chymotrypsin-like activity of the LMP7 subunit and the caspase-like activity of the LMP2 subunit of the immunoproteasome.[1] This inhibition disrupts the degradation of specific proteins involved in inflammatory signaling pathways, leading to a broad anti-inflammatory response.[2][8] Key effects include:

- **Inhibition of Pro-inflammatory Cytokine Production:** Zetomipzomib blocks the production and secretion of a wide range of pro-inflammatory cytokines and chemokines from immune cells.
- **Modulation of T Cell Differentiation and Function:** It has been shown to inhibit the polarization of pro-inflammatory T helper (Th1 and Th17) cells and may promote the function of regulatory T cells (Tregs).
- **Inhibition of B Cell Differentiation and Antibody Production:** Zetomipzomib can impede the differentiation of B cells into antibody-producing plasma cells, a key driver of many autoimmune diseases.

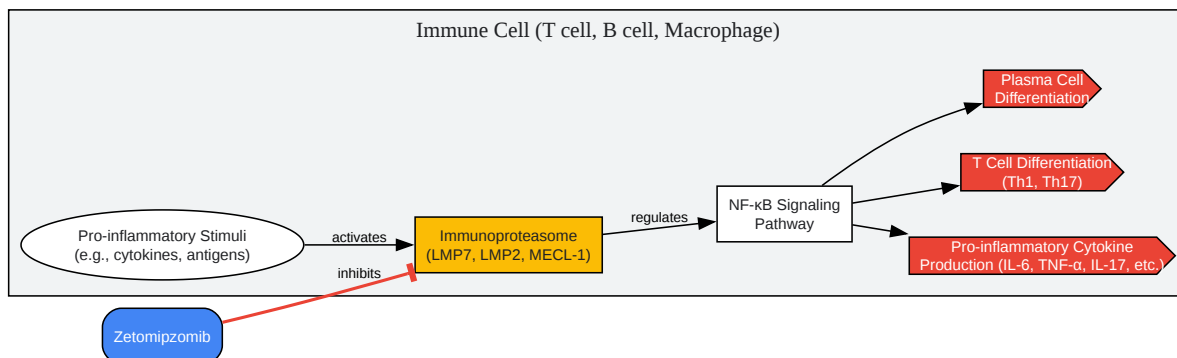
Data Presentation

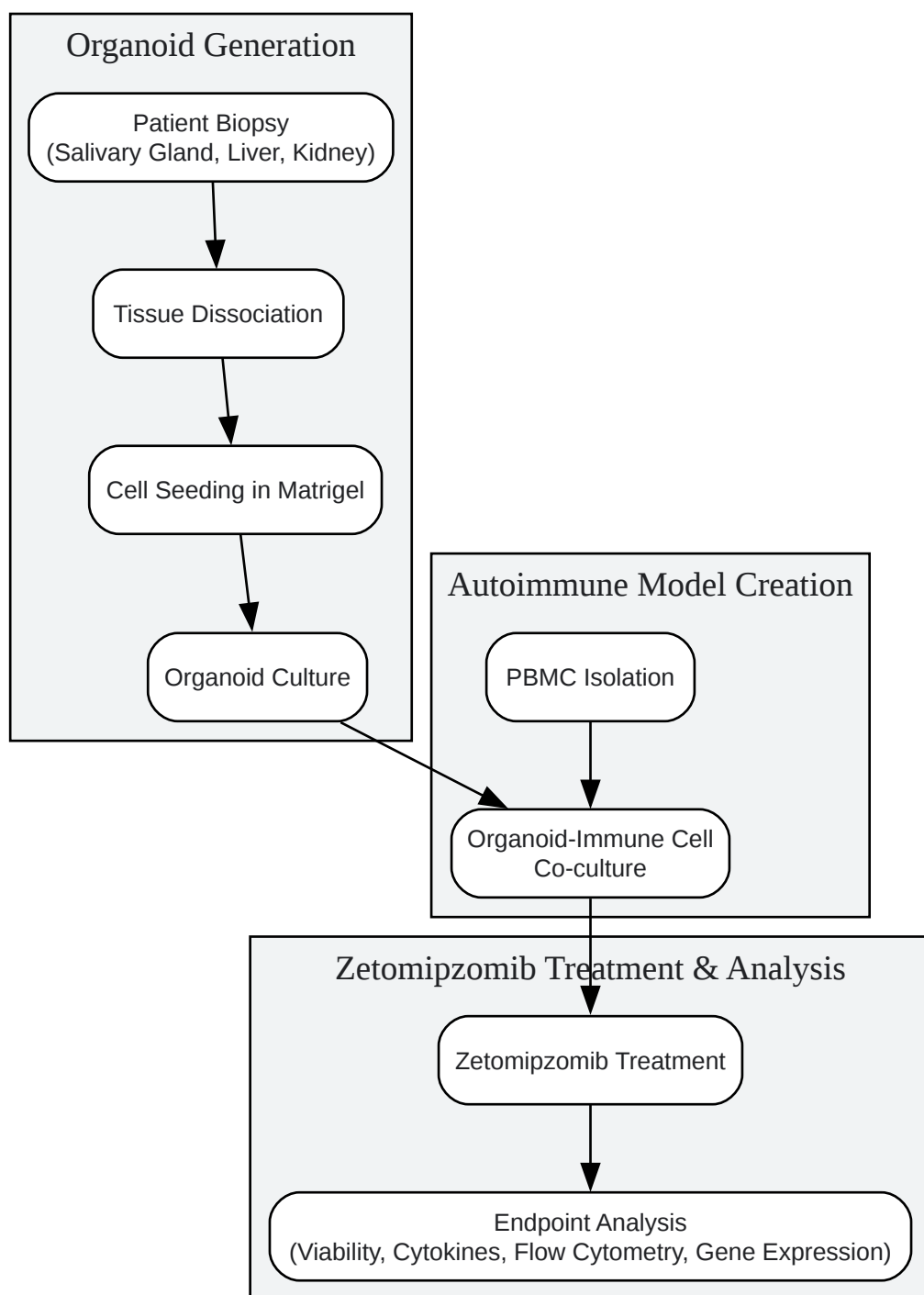
Table 1: In Vitro IC50 Values for Zetomipzomib

Subunit	Human IC50 (nM)	Murine IC50 (nM)
LMP7 (β 5i)	39	57
LMP2 (β 1i)	131	179
MECL-1 (β 2i)	623	-
β 5c	688	-

Data sourced from MedchemExpress.[\[1\]](#)

Signaling Pathway Diagram





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. kezarlifesciences.com [kezarlifesciences.com]
- 3. researchgate.net [researchgate.net]
- 4. zetomipzomib | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 5. clinicaltrials.eu [clinicaltrials.eu]
- 6. Organoid Culture Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 7. Revolutionizing immune research with organoid-based co-culture and chip systems - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Discovery and Early Clinical Development of Selective Immunoproteasome Inhibitors | MDPI [mdpi.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Zetomipzomib in Organoid Models of Autoimmune Disease]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12394532#application-of-zetomipzomib-in-organoid-models-of-autoimmune-disease]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com